Amy-101 TFA: A Comparative Analysis of Cross-Reactivity

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Compound of Interest

Compound Name:	*Amy-101 tfa*
Cat. No.:	*B15602439*

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This guide provides a detailed assessment of the cross-reactivity profile of **Amy-101 TFA**, a potent peptidic inhibitor of the central complement component C3. The following sections present a comparative analysis of its binding specificity, supported by experimental methodologies and visual representations of the underlying biological pathways and experimental workflows.

Introduction to **Amy-101 TFA**

Amy-101 TFA, also known as Cp40, is a 14-amino acid cyclic peptide belonging to the compstatin family of complement inhibitors.[1] It is a third-generation analog designed for enhanced binding affinity, inhibitory potency, and improved pharmacokinetic properties compared to the parent molecule.[1] **Amy-101 TFA** exerts its therapeutic effect by binding to complement C3 and its activation product C3b, thereby sterically hindering the action of C3 convertases.[1] This mechanism effectively blocks all three pathways of complement activation—classical, lectin, and alternative—which play a central role in numerous inflammatory and autoimmune diseases.[1]

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Cross-Reactivity and Specificity Assessment

A critical aspect of therapeutic development is the assessment of off-target binding, or cross-reactivity, which can lead to unforeseen side effects. Extensive research has demonstrated that **Amy-101 TFA** and other compstatin analogs exhibit a high degree of specificity for their intended target, complement component C3.

Binding Affinity and Selectivity

Studies have consistently shown that compstatin-based inhibitors are highly selective for C3. Despite the structural homology between complement components C3, C4, and C5, compstatin and its derivatives do not prevent the activation of C4.[2] The binding site for compstatin on C3 has been identified as a shallow pocket formed by the macroglobulin (MG) domains 4 and 5.[2] The amino acid residues within this pocket that are critical for the interaction are highly conserved in human and non-human primate C3 but differ in other mammalian species, explaining the observed narrow species selectivity.[2]

While direct quantitative binding data for **Amy-101 TFA** against a comprehensive panel of off-targets is not extensively published in a comparative format, the available literature strongly supports its specificity for C3.

Target	Binding Affinity (Kd)	Cross-Reactivity	Reference
Human Complement C3	~0.5 nM	High Affinity	[3]
Human Complement C4	Not Detected	Highly Selective	[2]
Human Complement C5	Not Detected	Highly Selective	[4]
Mouse/Rat Complement C3	Not Detected	Primate Specific	[2]

Table 1: Specificity of **Amy-101 TFA**. This table summarizes the known binding characteristics of **Amy-101 TFA** and its parent compounds. The high affinity for human C3 is in stark contrast

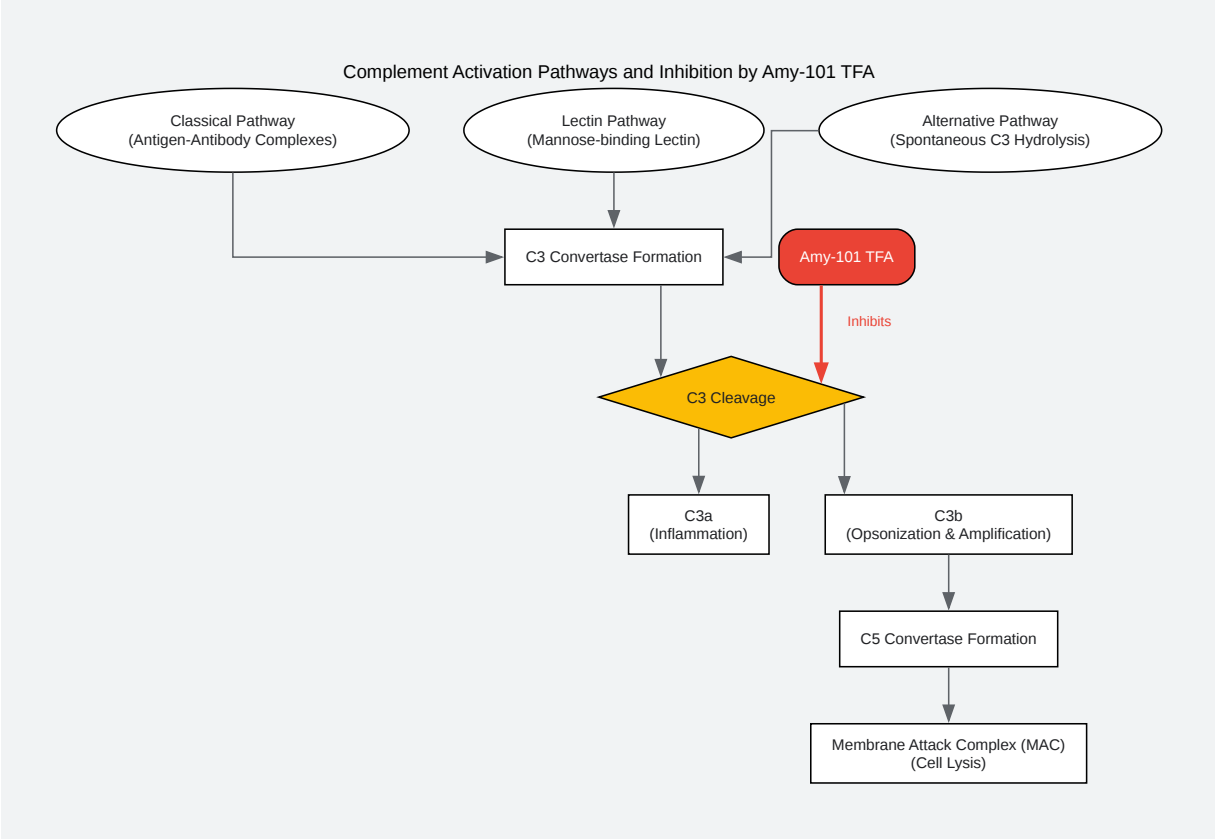
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to the lack of detectable binding to other key complement components and C3 from lower mammals.

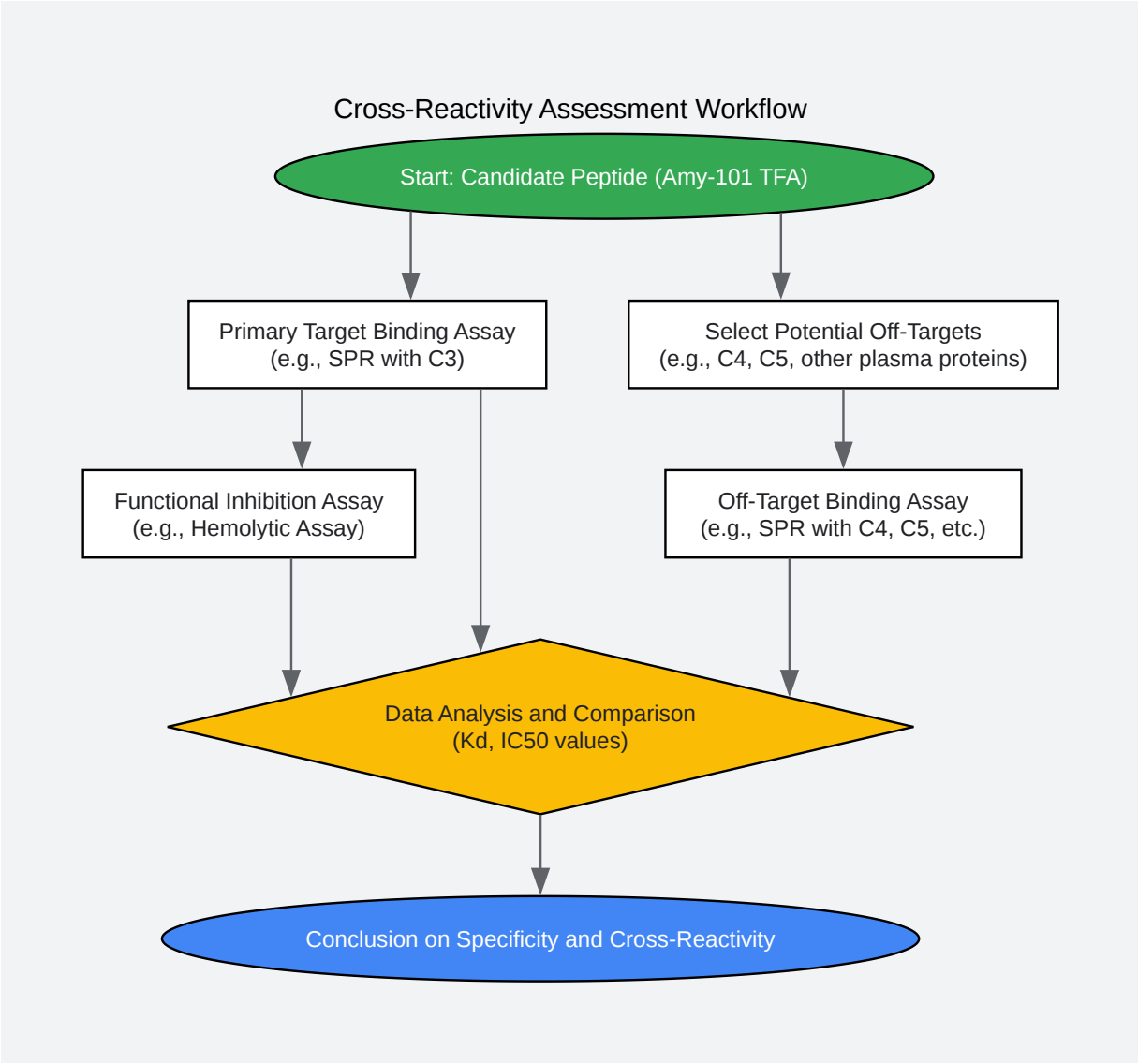
Signaling Pathway and Mechanism of Action

Amy-101 TFA functions by inhibiting the central step of the complement cascade. The following diagram illustrates the three complement activation pathways and the point of inhibition by **Amy-101 TFA**.

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